

safety and handling precautions for 3-Methoxy-2-nitroaniline

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Compound of Interest

Compound Name: 3-Methoxy-2-nitroaniline

Cat. No.: B173927

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An In-depth Technical Guide to the Safety and Handling of **3-Methoxy-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Methoxy-2-nitroaniline** (CAS No. 16554-47-5). The following sections detail the material's hazards, safe handling procedures, emergency response protocols, and physical properties to ensure its safe use in a laboratory and research environment.

Hazard Identification and Classification

3-Methoxy-2-nitroaniline is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[1\]](#)

Table 1: GHS Classification[\[1\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (STOT-SE)	3	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:

⚠️

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	16554-47-5 [1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃
Molecular Weight	168.15 g/mol
Appearance	Not Available
Combustibility	Non-combustible, but containers may burn. [1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk and exposure.

Safe Handling:

- **Avoid Personal Contact:** Avoid all personal contact with the substance, including inhalation of dust.[\[1\]](#)
- **Ventilation:** Use only in a well-ventilated area. The atmosphere should be regularly checked to ensure safe working conditions.[\[1\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke when handling this product. Always wash hands with soap and water after handling. Contaminated work clothes should be laundered separately before reuse.[\[1\]](#)
- **PPE:** Wear protective clothing, gloves, safety glasses, and a dust respirator when there is a risk of exposure.[\[1\]](#)

Storage:

- **Containers:** Store in original, tightly sealed containers, such as a lined metal or plastic pail. Ensure all containers are clearly labeled and free from leaks.[\[1\]](#)
- **Conditions:** Store in a cool, dry, and well-ventilated area. Protect from environmental extremes and physical damage. The material is noted as being light and air-sensitive; storage under argon is recommended.[\[1\]](#)
- **Incompatibilities:** Store away from incompatible materials and foodstuff containers.[\[1\]](#)

Experimental Protocols: Emergency Procedures

Detailed protocols for managing exposure and spills are critical for a rapid and effective emergency response.

Protocol for First Aid After Exposure

Immediate and appropriate first aid can significantly mitigate the effects of accidental exposure.

Table 3: First-Aid Measures[\[1\]](#)

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush the eye with running water. Ensure complete irrigation by keeping eyelids apart and away from the eye. Seek medical attention without delay. Removal of contact lenses should only be done by skilled personnel.
Skin Contact	If skin or hair contact occurs, flush the affected area with running water and soap if available. Seek medical attention in the event of irritation.
Inhalation	If fumes or dust are inhaled, remove the individual from the contaminated area to fresh air. Other measures are typically unnecessary.
Ingestion	Immediately give a glass of water. First aid is not generally required for small amounts, but if in doubt, contact a Poisons Information Centre or a doctor.

Protocol for Managing Spills

A systematic approach to spill cleanup is necessary to prevent secondary contamination and ensure personnel safety.

Minor Spills:

- Clean up all spills immediately.[1]
- Avoid breathing dust and prevent contact with skin and eyes.[1]
- Wear appropriate PPE (protective clothing, gloves, safety glasses, dust respirator).[1]
- Use dry cleanup procedures. Do not use air hoses.[2]
- Sweep, shovel, or vacuum up the material. If vacuuming, use an explosion-proof, grounded machine.[2]

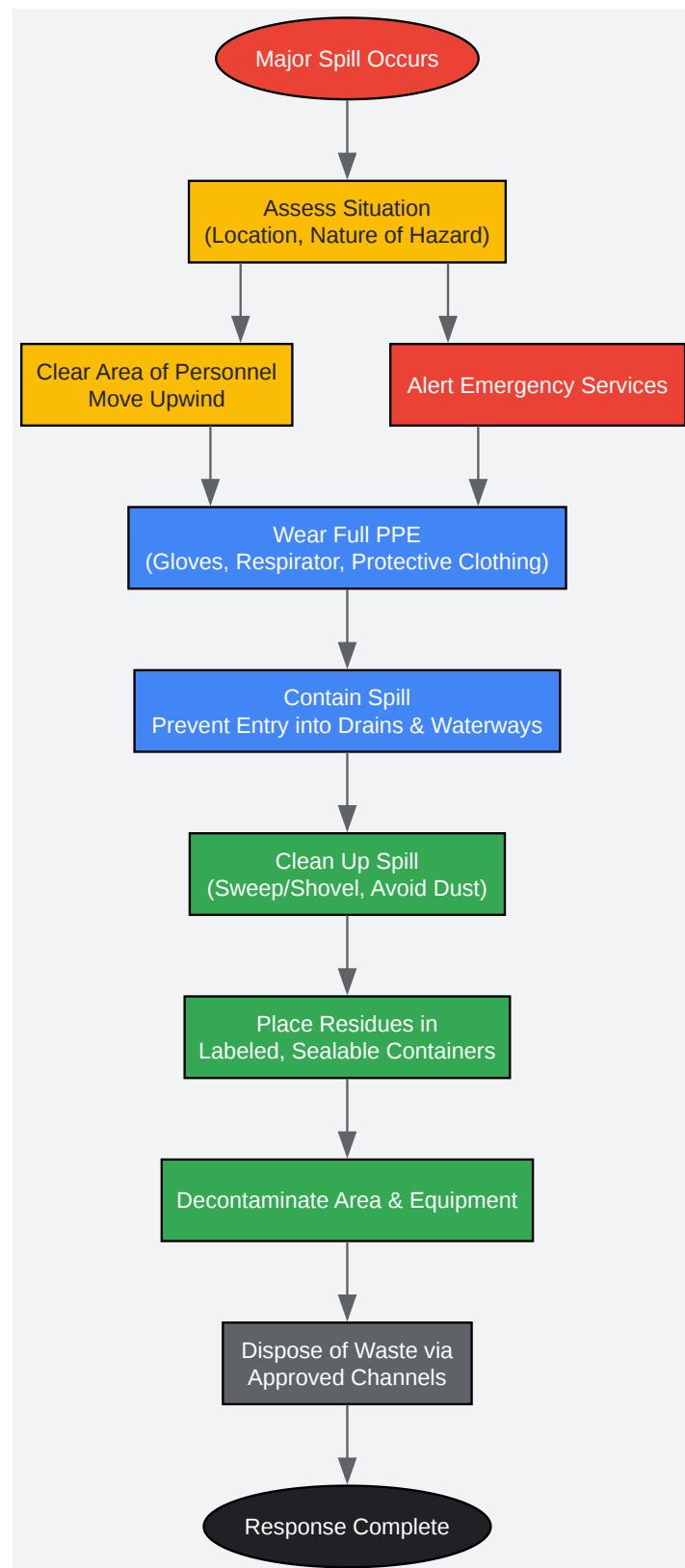
- Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[\[2\]](#)

Major Spills:

- Clear the area of all personnel and move upwind.[\[2\]](#)
- Alert emergency services and inform them of the location and nature of the hazard.[\[2\]](#)
- Control personal contact by using protective equipment, including a dust respirator.[\[2\]](#)
- Prevent the spillage from entering drains, sewers, or water courses by any means available.[\[2\]](#)
- Recover the product wherever possible by sweeping or shoveling. Avoid generating dust.[\[2\]](#)
- Place residues in sealed plastic bags or other appropriate containers for disposal.[\[2\]](#)
- If contamination of drains or waterways occurs, advise emergency services immediately.[\[2\]](#)

Visual Workflow for Spill Management

The following diagram illustrates the logical workflow for responding to a major spill of **3-Methoxy-2-nitroaniline**.

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Caption: Emergency response workflow for a major spill.

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References

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